

Spectroscopic and Synthetic Profile of 2,4-Dibromoquinazoline: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Dibromoquinazoline

Cat. No.: B1339624

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This technical guide provides a comprehensive overview of the spectroscopic data and a detailed experimental protocol for the synthesis of **2,4-dibromoquinazoline**, a key intermediate in the development of various pharmaceutical compounds. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Summary of Spectroscopic Data

The following table summarizes the key spectroscopic data for **2,4-dibromoquinazoline** (CAS No. 872998-61-3). This data is essential for the characterization and quality control of the compound.

Spectroscopic Technique	Data
¹ H NMR	Data not available in the searched resources.
¹³ C NMR	Data not available in the searched resources.
Infrared (IR) Spectroscopy	Data not available in the searched resources.
Mass Spectrometry (MS)	Molecular Formula: C ₈ H ₄ Br ₂ N ₂ [1] [2] Molecular Weight: 287.94 g/mol [1]

Experimental Protocols

A detailed experimental protocol for the synthesis of **2,4-dibromoquinazoline** is provided below. This method is based on established synthetic routes for analogous quinazoline derivatives.

Synthesis of **2,4-Dibromoquinazoline** from Quinazoline-2,4-dione

This procedure outlines the conversion of quinazoline-2,4-dione to **2,4-dibromoquinazoline**.

Materials:

- Quinazoline-2,4-dione
- Phosphorus oxybromide (POBr_3) or a mixture of phosphorus pentabromide (PBr_5) and phosphorus oxychloride (POCl_3)
- N,N-Dimethylaniline or other suitable base
- Anhydrous toluene or other high-boiling inert solvent
- Standard laboratory glassware for reflux and inert atmosphere reactions
- Magnetic stirrer and heating mantle
- Rotary evaporator
- Apparatus for filtration and purification (e.g., column chromatography)

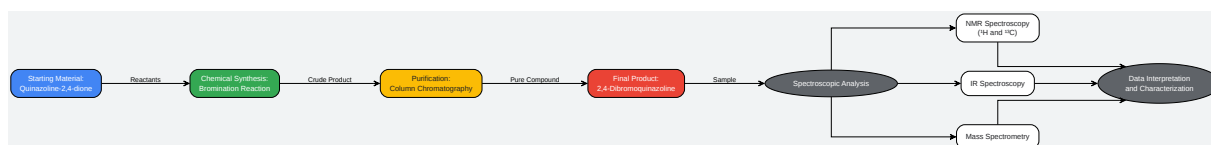
Procedure:

- In a round-bottom flask equipped with a reflux condenser and a nitrogen inlet, a mixture of quinazoline-2,4-dione (1 equivalent) and phosphorus oxybromide (excess, e.g., 5-10 equivalents) in anhydrous toluene is prepared. Alternatively, a mixture of phosphorus pentabromide and phosphorus oxychloride can be used.
- A catalytic amount of N,N-dimethylaniline is added to the suspension.

- The reaction mixture is heated to reflux under a nitrogen atmosphere for several hours. The progress of the reaction should be monitored by a suitable technique, such as Thin Layer Chromatography (TLC).
- Upon completion of the reaction, the mixture is cooled to room temperature.
- The excess phosphorus halides and solvent are carefully removed under reduced pressure using a rotary evaporator.
- The residue is cautiously quenched with ice-water.
- The resulting crude product is extracted with a suitable organic solvent, such as dichloromethane or ethyl acetate.
- The combined organic layers are washed with saturated sodium bicarbonate solution and brine, then dried over anhydrous sodium sulfate.
- The solvent is evaporated to yield the crude **2,4-dibromoquinazoline**.
- The crude product is purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexane) to afford the pure **2,4-dibromoquinazoline**.
- The structure and purity of the final product should be confirmed by spectroscopic methods (^1H NMR, ^{13}C NMR, MS) and melting point determination.

Workflow and Logical Relationships

The following diagram illustrates the logical workflow from the synthesis of **2,4-dibromoquinazoline** to its comprehensive spectroscopic analysis.



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Caption: Workflow for the Synthesis and Spectroscopic Analysis of **2,4-Dibromoquinazoline**.

This technical guide serves as a foundational resource for the synthesis and characterization of **2,4-dibromoquinazoline**. The provided information is intended to facilitate further research and development in the synthesis of novel quinazoline-based compounds with potential therapeutic applications.

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References

- 1. 2,4-dibromoquinazoline - CAS:872998-61-3 - Abovchem [abovchem.com]
- 2. pschemicals.com [pschemicals.com]
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